

# Technical Guide: Physical Properties of 1-Bromo-3-methylhexane

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## Compound of Interest

Compound Name: **1-Bromo-3-methylhexane**

Cat. No.: **B13168464**

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## Introduction

**1-Bromo-3-methylhexane** is a halogenated alkane with the chemical formula C<sub>7</sub>H<sub>15</sub>Br.[1][2][3] Its structure, featuring a bromine atom on the primary carbon and a methyl group at the third position, makes it a valuable intermediate in organic synthesis. This document provides a comprehensive overview of the known physical properties of **1-Bromo-3-methylhexane**, supported by detailed experimental protocols for their determination. All quantitative data is presented in a structured format for clarity and ease of comparison.

## Core Physical Properties

The physical characteristics of **1-Bromo-3-methylhexane** are crucial for its application in synthetic chemistry, particularly for predicting its behavior in various solvents and reaction conditions. While experimental data for some properties are limited, the following table summarizes the available information.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>15</sub> Br	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	179.10 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	75854-66-9	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	65 °C at 20 Torr	<a href="#">[2]</a>
Density	1.141 g/cm <sup>3</sup>	<a href="#">[2]</a>
Melting Point	Data not available in cited literature	<a href="#">[1]</a>
Refractive Index	Data not available in cited literature	
Solubility	Insoluble in water; Soluble in organic solvents (e.g., ether, alcohol, benzene)	<a href="#">[4]</a>

Note: The hydrophobicity of **1-Bromo-3-methylhexane**, suggested by its structure, indicates it is likely a liquid at room temperature with a density greater than water.[\[1\]](#) Its halogenated structure contributes to moderate lipid solubility.[\[1\]](#)

## Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research. The following sections detail the standard methodologies for measuring the key physical properties of liquid compounds like **1-Bromo-3-methylhexane**.

### Determination of Boiling Point (Thiele Tube Method)

The Thiele tube method is a convenient technique for determining the boiling point of a small quantity of liquid.[\[5\]](#) The boiling point is the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.[\[6\]](#)

Apparatus:

- Thiele tube

- Thermometer
- Small test tube (Durham tube)
- Capillary tube (sealed at one end)
- Heat source (Bunsen burner or hot plate)
- Mineral oil

**Procedure:**

- A small amount of the liquid sample (approximately 0.5 mL) is placed into the small test tube.  
[5]
- A capillary tube, sealed at one end, is inverted and placed into the liquid sample in the test tube.[5]
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The thermometer and test tube assembly are placed in a Thiele tube containing mineral oil, ensuring the oil level is above the sample.[5]
- The side arm of the Thiele tube is gently heated, allowing for even heat distribution through convection.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[5]
- Heating is continued until a continuous and rapid stream of bubbles is observed. The heat source is then removed.
- The liquid is allowed to cool. The boiling point is the temperature at which the bubbling stops and the liquid begins to enter the capillary tube.[5]

## Determination of Density (Pycnometer Method)

A pycnometer is a specialized flask used for the precise measurement of the density of a liquid.

[7] The method involves determining the mass of a known volume of the liquid.

Apparatus:

- Pycnometer (specific gravity bottle) with a ground glass stopper containing a capillary hole[7]  
[8]
- Analytical balance
- Thermostatic bath
- Sample liquid

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its mass is accurately weighed on an analytical balance ( $M_1$ ).[9]
- The pycnometer is filled with the sample liquid, and the stopper is inserted, forcing excess liquid through the capillary.[9] Care should be taken to avoid air bubbles.[7]
- The filled pycnometer is placed in a thermostatic bath set to a specific temperature (e.g., 20°C) until the liquid reaches thermal equilibrium.[9]
- The pycnometer is removed from the bath, and its exterior is carefully dried.[9]
- The mass of the filled pycnometer is determined ( $M_2$ ).[9]
- The procedure is repeated with a reference liquid of known density, such as distilled water, to accurately determine the volume of the pycnometer.
- The density of the sample liquid is calculated using the formula:  $\text{Density} = (M_2 - M_1) / V$  where  $V$  is the volume of the pycnometer.[9]

## Determination of Refractive Index (Abbé Refractometer)

The refractive index is a measure of how much the path of light is bent when it enters a substance. It is a characteristic property that is dependent on temperature and the wavelength of light used. The Abbé refractometer is a common instrument for this measurement.[\[10\]](#)

#### Apparatus:

- Abbé Refractometer
- Light source
- Constant temperature water bath
- Dropper or pipette
- Sample liquid
- Cleaning solvent (e.g., ethanol or isopropanol) and soft tissue[\[11\]](#)

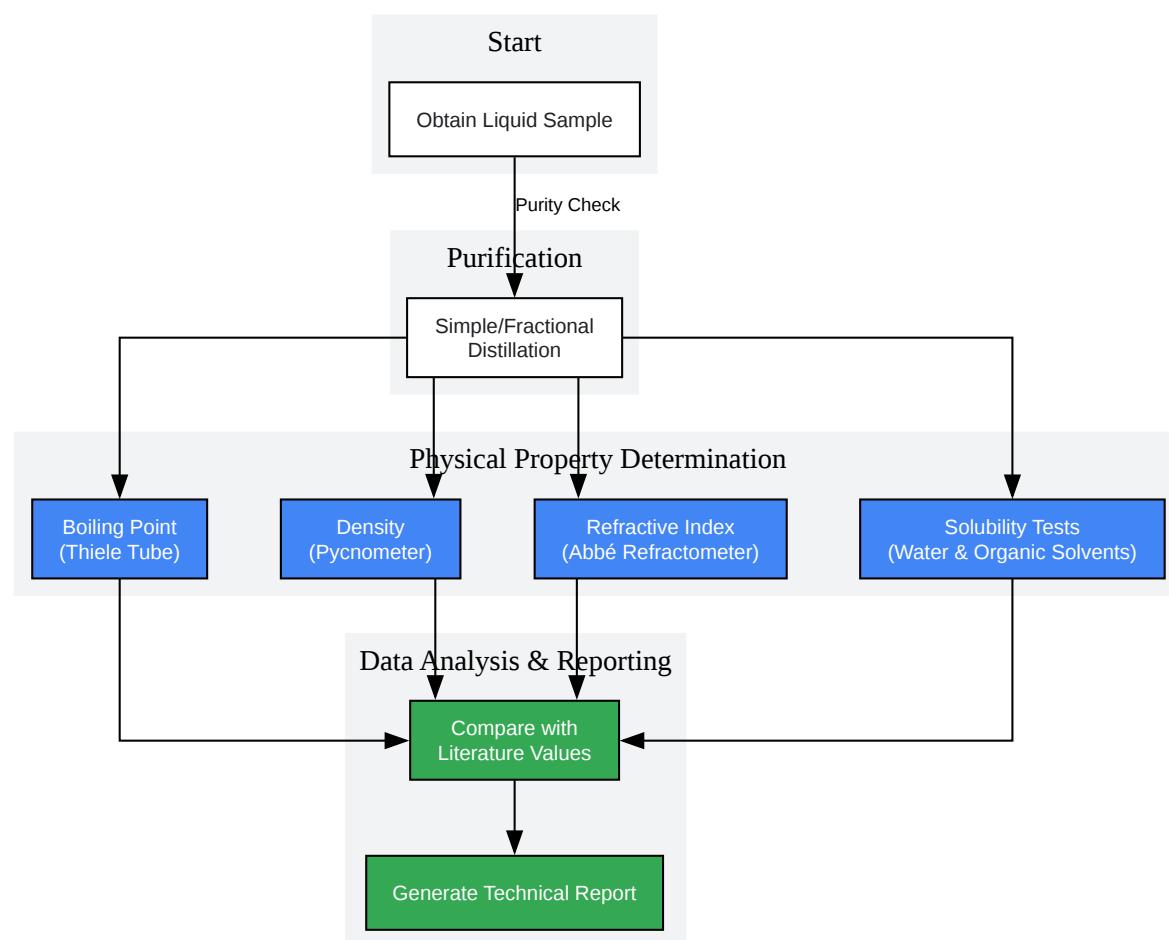
#### Procedure:

- The refractometer is turned on, and the temperature is allowed to stabilize by circulating water from the constant temperature bath, typically at 20°C.[\[12\]](#)
- The prism of the refractometer is cleaned with a suitable solvent and a soft tissue.[\[11\]](#)
- A few drops of the sample liquid are placed on the surface of the lower prism using a dropper.[\[11\]](#)[\[12\]](#)
- The prisms are closed and locked.
- While looking through the eyepiece, the adjustment knob is turned until the light and dark fields are visible.[\[11\]](#)
- The compensator dial is adjusted to eliminate any color fringes and sharpen the borderline between the light and dark fields.[\[12\]](#)
- The adjustment knob is used to align the borderline precisely on the center of the crosshairs.[\[11\]](#)[\[12\]](#)

- The refractive index value is then read from the instrument's scale.[11]
- After the measurement, the prisms are cleaned thoroughly.[11]

## Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the characterization of the physical properties of an unknown liquid compound.



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Caption: Workflow for Physical Property Characterization.

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